

# An In-depth Technical Guide to the Novel Molecule: Triafur

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Triafur

Cat. No.: B1203085

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## Abstract

This document provides a comprehensive technical overview of **Triafur**, a novel investigational molecule with significant potential in oncology. **Triafur** is a synthetic nucleoside analog designed for high-potency inhibition of a key enzyme in DNA replication, leading to cell cycle arrest and apoptosis in rapidly dividing cancer cells. This guide details the molecule's chemical properties, proposed mechanism of action, synthesis, and preclinical data, offering a foundational resource for researchers and drug development professionals.

## Introduction

The search for novel therapeutic agents with improved efficacy and safety profiles is a cornerstone of oncological research. Nucleoside analogs have long been a successful class of chemotherapeutic agents, acting by interfering with DNA and RNA synthesis. **Triafur** emerges from this class with a unique structural modification—a trifluoromethyl group on a furanose-like scaffold—designed to enhance its binding affinity and metabolic stability. This document outlines the foundational scientific and technical information regarding **Triafur**.

## Chemical Properties and Synthesis

**Triafur** is a fluorinated pyrimidine analog. Its systematic name is 5-trifluoromethyl-2'-deoxy- $\alpha,\alpha,\alpha$ -trifluorothymidine. The presence of the trifluoromethyl group at the 5-position of the

pyrimidine ring is critical for its biological activity.

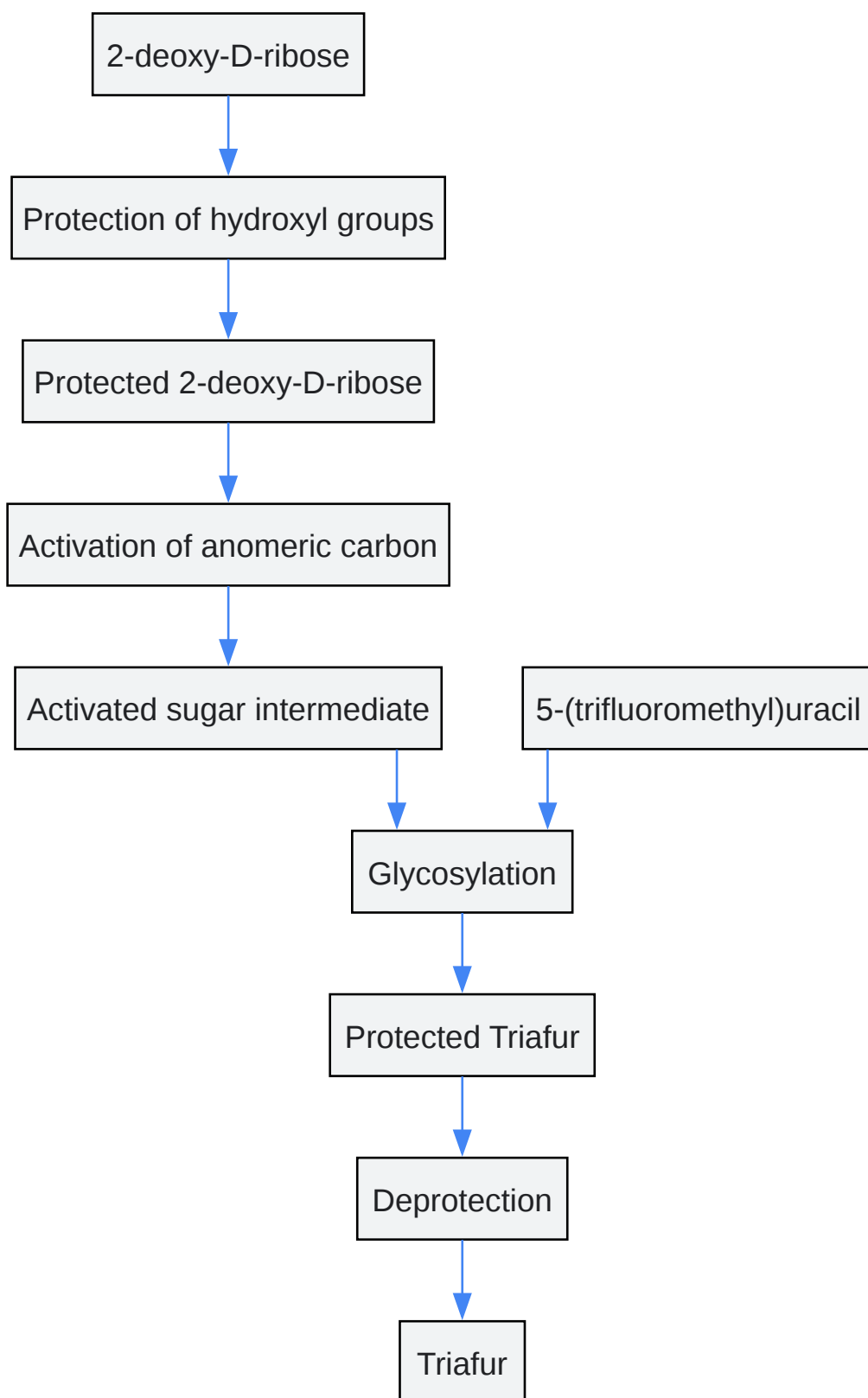
## Chemical Structure

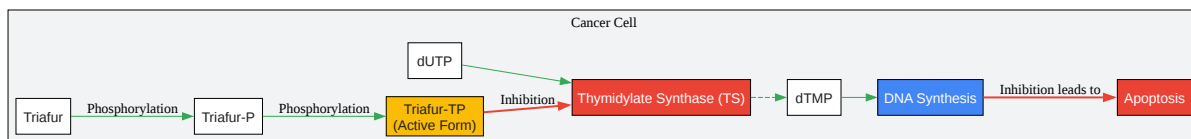
Molecular Formula: C<sub>10</sub>H<sub>11</sub>F<sub>6</sub>N<sub>2</sub>O<sub>4</sub> Molecular Weight: 353.20 g/mol

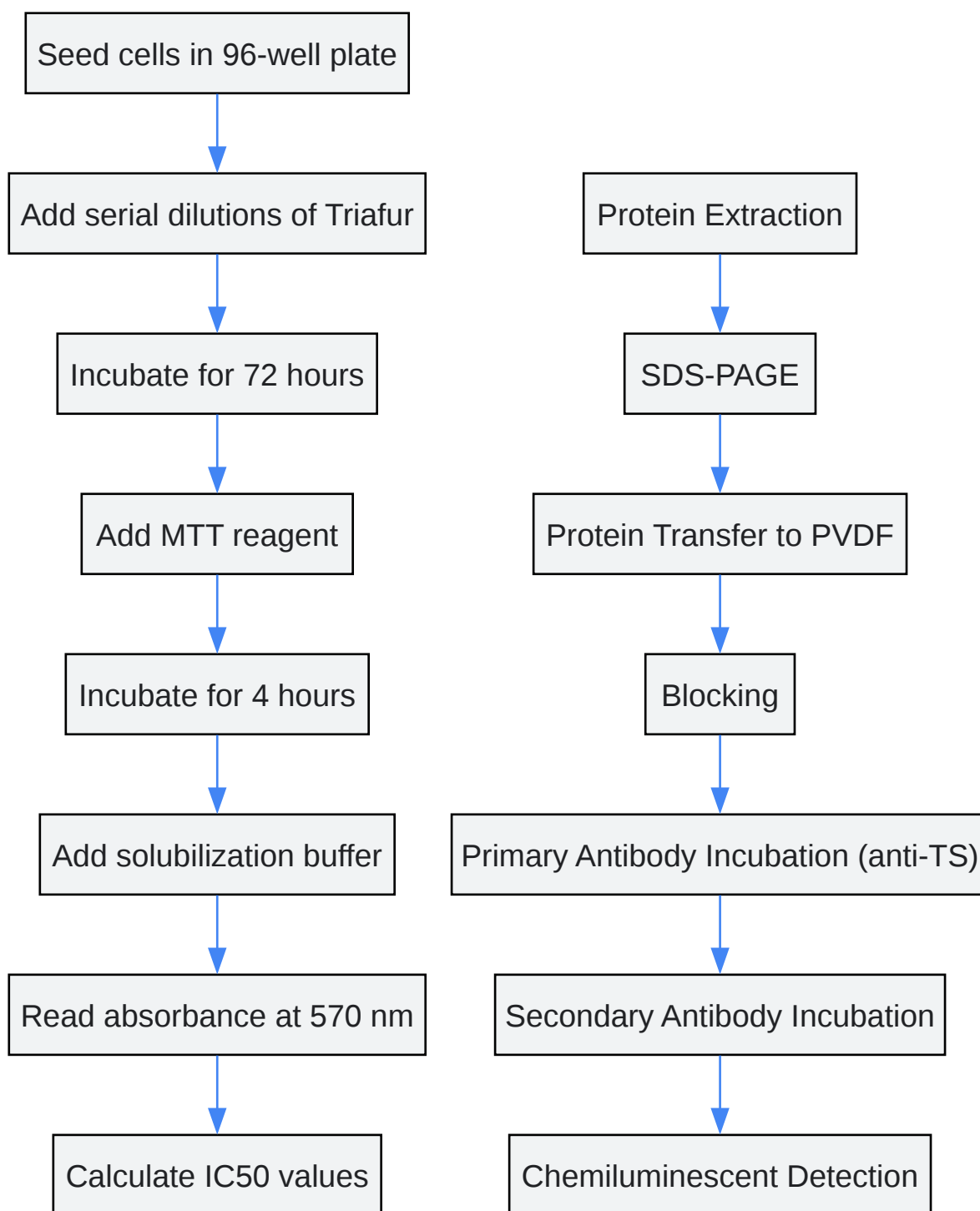
## Proposed Synthesis

The synthesis of **Triafur** is a multi-step process starting from commercially available precursors. A generalized synthetic scheme is presented below.

Caption: Proposed synthetic pathway for the **Triafur** molecule.







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- To cite this document: BenchChem. [An In-depth Technical Guide to the Novel Molecule: Triafur]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1203085#investigating-the-novelty-of-the-triafur-molecule\]](https://www.benchchem.com/product/b1203085#investigating-the-novelty-of-the-triafur-molecule)

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